

# Standard Operating Procedure: Disposal of Antifungal Agent 22

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## Compound of Interest

Compound Name: Antifungal agent 22

Cat. No.: B15141776

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This document provides essential safety and logistical information for the proper disposal of **Antifungal Agent 22**, a potent experimental compound. Strict adherence to these procedures is mandatory to ensure personnel safety and environmental protection. All laboratory personnel handling this agent must be trained on these procedures.

## Waste Stream Management and Data Presentation

All waste contaminated with **Antifungal Agent 22** must be treated as hazardous chemical waste.[1][2][3] Segregation of waste at the point of generation is critical to ensure safe handling and disposal.[2][4] The following table summarizes the primary waste streams and their prescribed disposal routes.

Waste Stream	Description	Container Type	Disposal Procedure
Liquid Waste (Aqueous)	Solutions containing <1% Antifungal Agent 22 in aqueous buffers.	4L HDPE Carboy, labeled "Hazardous Waste"	Collect in a designated, sealed carboy within secondary containment. <sup>[1]</sup> Do not mix with solvent waste. <sup>[5]</sup> Request EHS pickup when 90% full. <sup>[2]</sup>
Liquid Waste (Organic)	Solutions containing Antifungal Agent 22 in organic solvents (e.g., DMSO, ethanol).	4L Solvent-resistant bottle, labeled "Hazardous Waste"	Collect in a designated, sealed bottle within secondary containment. <sup>[1]</sup> Keep halogenated and non-halogenated solvents separate if required by institutional policy. <sup>[5]</sup> Request EHS pickup when full.
Solid Waste	Contaminated consumables: gloves, pipette tips, bench paper, vials.	Lined, rigid, puncture-proof container with lid, labeled "Hazardous Waste".	Collect all contaminated solid items. Keep container closed when not in use. <sup>[1]</sup> <sup>[2]</sup> Request EHS pickup when full.
Sharps Waste	Contaminated needles, scalpels, and other sharps.	Approved sharps container, labeled "Hazardous Waste".	Place directly into the sharps container immediately after use. Do not recap needles. Request EHS pickup when full.

Contaminated Glassware	Reusable glassware (e.g., flasks, beakers) that has come into contact with Antifungal Agent 22.	N/A	Must be decontaminated before reuse. The first rinse must be collected as hazardous liquid waste. <sup>[1][3]</sup> See Protocol 1 for decontamination.
Empty Stock Vials	Original vials of Antifungal Agent 22 that are now empty.	Lined, rigid, puncture-proof container with lid, labeled "Hazardous Waste".	Vials that held this acutely hazardous agent must be triple-rinsed. <sup>[5][6]</sup> The rinse must be collected as hazardous liquid waste. <sup>[6]</sup> The rinsed vial, with the label defaced, can then be disposed of as solid waste. <sup>[1]</sup>

## Experimental Protocols

The following protocols provide step-by-step guidance for key disposal and decontamination procedures.

This protocol describes the procedure for decontaminating benchtops, fume hoods, and non-porous equipment (e.g., centrifuges, stir plates) contaminated with **Antifungal Agent 22**.

Materials:

- Personal Protective Equipment (PPE): Lab coat, safety glasses, nitrile gloves.<sup>[7]</sup>
- EPA-approved disinfectant effective against fungi.
- 10% freshly prepared sodium hypochlorite (bleach) solution.<sup>[8]</sup>

- Absorbent paper towels.
- Hazardous waste collection container for solid waste.

Procedure:

- Preparation: Don appropriate PPE. Ensure the work area is well-ventilated.
- Initial Cleaning: Remove any visible soil or organic material from the surface with a paper towel.[9][10] Dispose of the towel in the hazardous solid waste container.
- Disinfection: Liberally apply a 10% bleach solution to the surface, ensuring complete coverage.
- Contact Time: Allow the disinfectant to remain on the surface for a minimum contact time of 15 minutes.[8]
- Wiping: Thoroughly wipe the surface with paper towels to absorb the disinfectant and any remaining residue. Dispose of used towels in the hazardous solid waste container.
- Rinsing: For sensitive equipment, rinse the surface with 70% ethanol after disinfection to remove corrosive bleach residue.[8]
- Final Wipe: Wipe the surface dry with clean paper towels.
- PPE Disposal: Remove and discard gloves into the hazardous solid waste stream. Wash hands thoroughly.

This protocol is for the chemical degradation of aqueous waste containing low concentrations (<1%) of **Antifungal Agent 22**. This procedure should be performed in a certified chemical fume hood.

Materials:

- PPE: Lab coat, safety glasses, nitrile gloves, face shield.
- Aqueous waste containing **Antifungal Agent 22** in a suitable container.

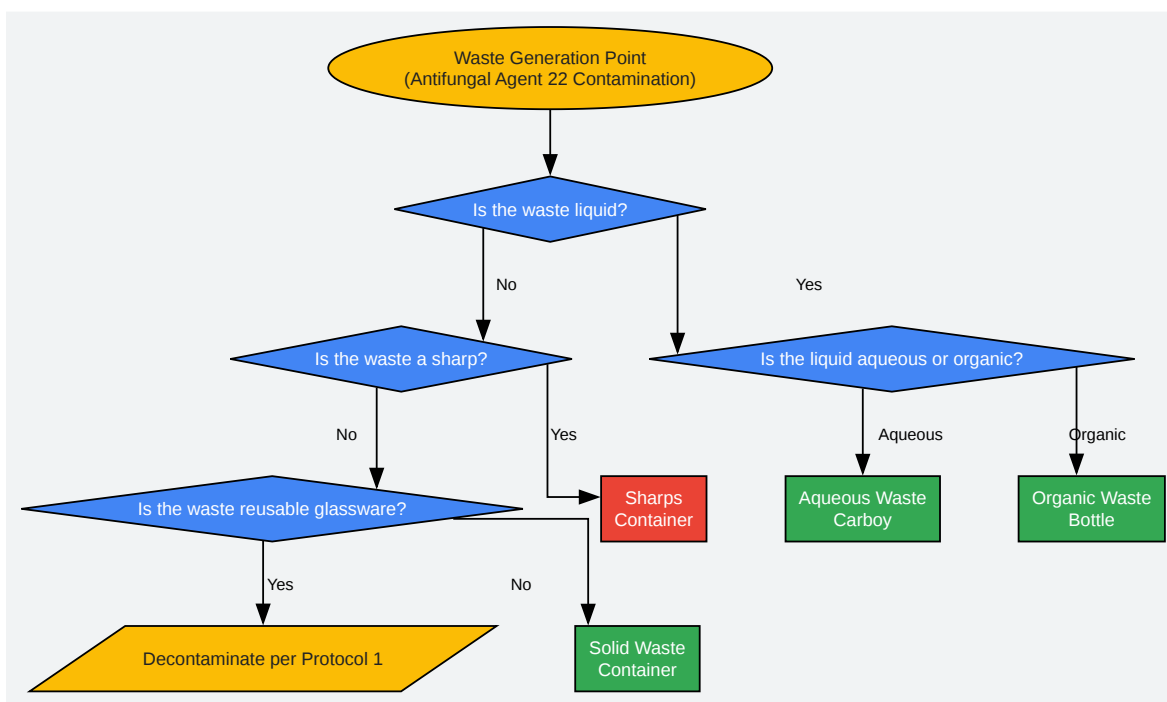
- 5.25% Sodium Hypochlorite (household bleach).[\[11\]](#)
- pH meter and pH strips.
- Sodium bisulfite solution (for neutralization).
- Stir bar and stir plate.

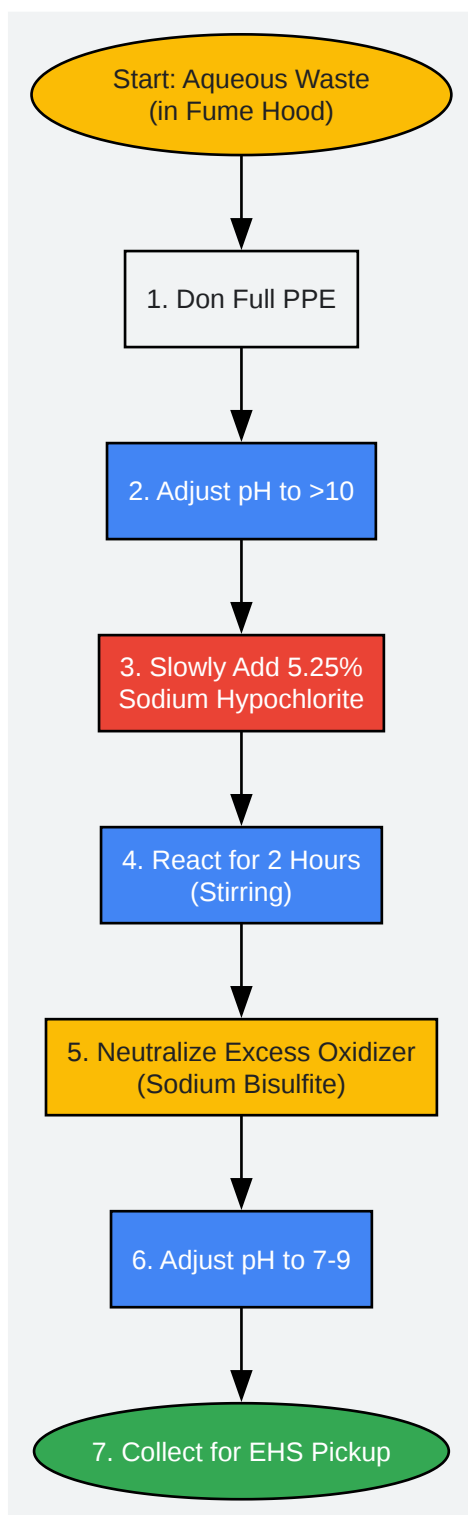
#### Procedure:

- Safety First: Don all required PPE and perform the entire procedure within a chemical fume hood.
- pH Adjustment: Place the waste container on a stir plate with a stir bar. Slowly add a suitable base (e.g., 1M NaOH) to adjust the pH to >10. This enhances the oxidative power of the bleach.
- Oxidation: While stirring, slowly add 100 mL of 5.25% sodium hypochlorite solution for every 1 liter of waste.[\[11\]](#)
- Reaction Time: Loosely cap the container to allow for off-gassing and let the mixture stir for at least 2 hours at room temperature.
- Neutralization: After the 2-hour inactivation period, neutralize the excess bleach by slowly adding sodium bisulfite solution until a test with potassium iodide-starch paper indicates the absence of oxidizer.
- Final pH Check: Check the pH of the treated solution. Neutralize to a pH between 7 and 9 before final disposal.[\[1\]](#)
- Disposal: The treated, neutralized liquid waste must still be collected in a hazardous waste container and disposed of through EHS, as it may contain byproducts or unreacted agent.[\[1\]](#)  
[\[6\]](#)

## Mandatory Visualizations

The following diagrams illustrate key workflows for the safe management of **Antifungal Agent 22** waste.





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